

A Technical Profile of Lithol Rubine BK for Scientific and Research Professionals

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Compound of Interest

Compound Name: Red 7

Cat. No.: B1170729

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This guide provides a comprehensive overview of Lithol Rubine BK (C.I. Pigment Red 57:1), a synthetic azo dye, with a focus on its historical and current applications within a scientific context. While primarily known for its industrial use in pigments, plastics, and printing inks, Lithol Rubine BK has been the subject of scientific investigation, particularly in the fields of toxicology and analytical chemistry. This document serves as a technical resource for researchers, scientists, and drug development professionals who may encounter this compound.

Chemical and Physical Properties

Lithol Rubine BK is a reddish synthetic azo dye, typically supplied as a calcium salt.^{[1][2]} It appears as a red powder and produces a magenta color when printed.^{[1][2]} Its chemical formula is $C_{18}H_{12}CaN_2O_6S$, with a molar mass of 424.44 g/mol.^[1] The dye is sparingly soluble in hot water and insoluble in cold water and ethanol.^{[1][2]} When dissolved in dimethylformamide, its absorption maximum is approximately 442 nm.^{[1][2]}

Property	Value
IUPAC Name	Calcium (4Z)-4-[(4-methyl-2-sulfonatophenyl)hydrazono]-3-oxo-2-naphthalenecarboxylate
Other Names	Pigment Red 57:1, D&C Red No. 7, C.I. 15850:1, E180
CAS Number	5281-04-9
Chemical Formula	C18H12CaN2O6S
Molar Mass	424.44 g/mol
Appearance	Red powder
Solubility	Slightly soluble in hot water; Insoluble in cold water and ethanol
Absorption Max (in DMF)	~442 nm

Historical Applications in Toxicology and Safety Assessment

The primary scientific application of Lithol Rubine BK has been in toxicological studies to assess its safety for use in consumer products, cosmetics, and as a food additive (E180) for coloring cheese rinds.^{[1][3]} These studies have been crucial for regulatory bodies like the U.S. Food and Drug Administration (FDA).^[4]

A number of studies have been conducted to determine the potential health effects of Lithol Rubine BK. The following table summarizes key quantitative data from these toxicological assessments.

Study Type	Species	Dosing	Key Findings
Acute Oral Toxicity	Rat	-	Low acute oral toxicity.
Repeated Oral Administration	Rat	1 g/kg bw/day for 30 days	Slightly reduced growth, increased kidney weight, and microscopic kidney damage (reversible).
Reproductive and Developmental Toxicity	Rat	5, 16, or 50 mg/kg bw/day on days 6-15 of pregnancy	No adverse maternal effects or effects on embryo resorptions, foetal weight and viability, litter size, or incidence of foetal malformations.
Three-Generation Oral Study	Rat	-	Decreased fertility in the second generation.
Dermal Carcinogenicity	Mouse	1% aqueous suspension twice a week for 18 months	No evidence of carcinogenicity.
Skin Sensitization	Human	50% mixture in talc (21-day covered patch test)	Minimal irritant effect; failed to induce skin sensitization.
Allergic Reaction (Case Study)	Human	Lipstick containing Lithol Rubine BCA	Allergic pigmented lip dermatitis.
Mutagenicity (Ames test)	Salmonella typhimurium	-	No mutagenic activity detected with pure samples.

The following is a representative experimental protocol for a dermal carcinogenicity study, based on the available information.

Objective: To assess the carcinogenic potential of Lithol Rubine BK when applied dermally to mice.

Materials:

- Test substance: 1% aqueous suspension of Pigment Red 57 (calcium salt).
- Test animals: 50 male and 50 female mice.
- Application materials: Pipettes or similar devices for dermal application.

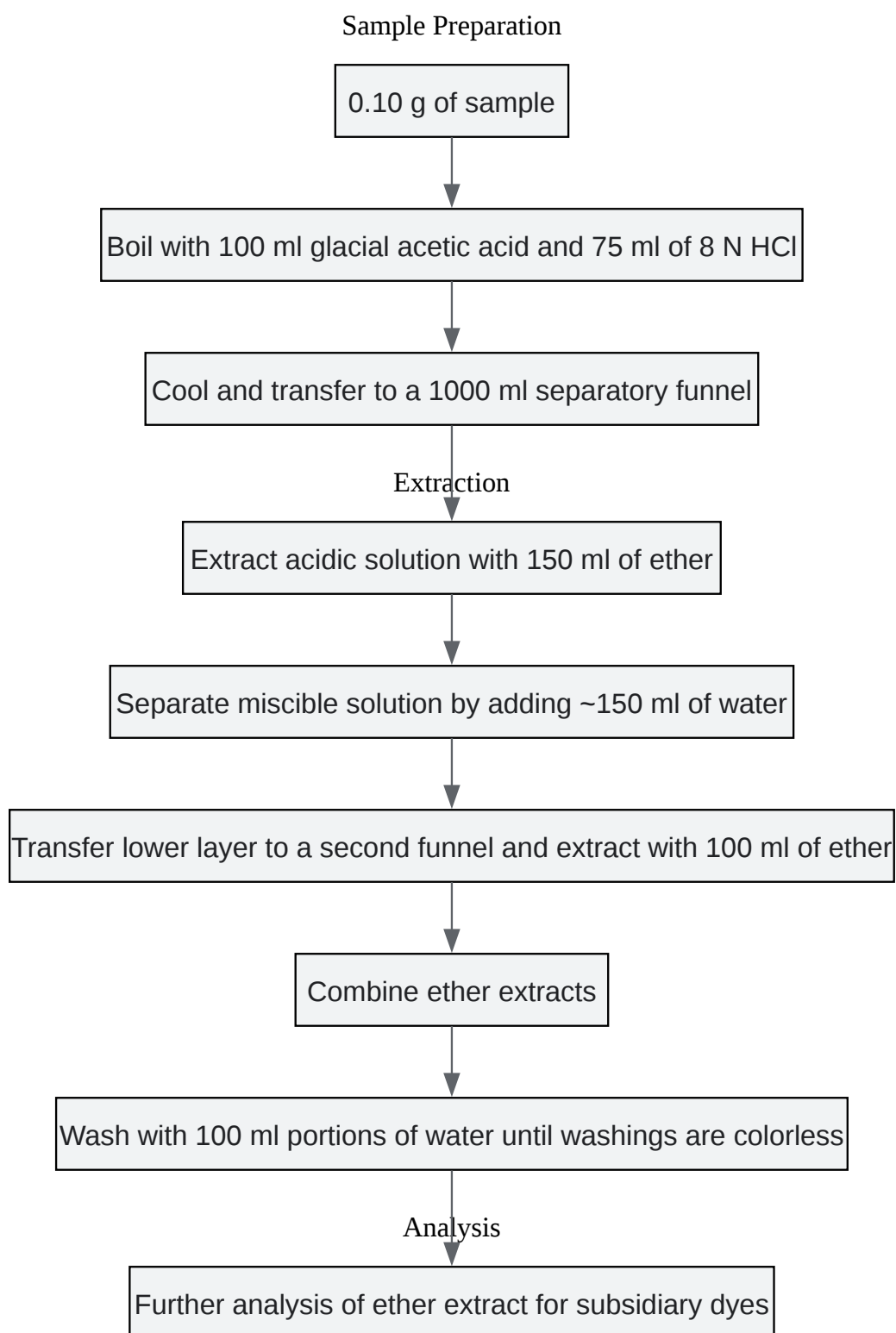
Procedure:

- The dorsal skin of the mice is shaved prior to the initial application.
- An approximately 50 mg/kg body weight application of the 1% aqueous suspension is applied to the shaved skin of each mouse.
- The application is left uncovered.
- This procedure is repeated twice a week for a duration of 18 months.
- The animals are monitored regularly for signs of tumor formation and other health effects.
- At the end of the study period, a full histopathological examination is performed on the animals.

Analytical Chemistry Applications

Analytical methods have been developed for the identification and quantification of Lithol Rubine BK and its impurities in various products. These methods are essential for quality control and regulatory compliance.

A key aspect of analyzing Lithol Rubine BK is the identification of subsidiary coloring matters. The following workflow outlines a general procedure for this analysis.



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Caption: Workflow for the extraction of subsidiary coloring matters from Lithol Rubine BK.

Column chromatography is another technique employed to assess the purity of Lithol Rubine BK.

Procedure Outline:

- Eluant Preparation: Prepare an appropriate eluant, such as 10% ammonium sulfate.
- Cellulose Slurry: Add 100 ml of the eluant to 5 g of cellulose, stir, allow to settle, and decant.
- Sample Preparation:
 - Place 0.100 g of the color sample in a beaker.
 - Add 5 ml of ethanol and stir to ensure complete wetting.
 - Transfer the 5 g of prepared cellulose to the beaker.
 - Add 10 g of ammonium sulfate and stir thoroughly.
- Column Packing: Transfer the mixture to a chromatography column.
- Elution: Rinse the beaker with 25 ml of eluant and add the rinse to the column. Proceed with the chromatographic separation.

Conclusion

The historical application of Lithol Rubine BK in science has been predominantly in the realms of toxicology and analytical chemistry, driven by its widespread use in consumer and industrial products. While it does not have a history as a primary research tool in fields like histology or cell biology, the scientific studies dedicated to its safety assessment and chemical analysis provide valuable data for researchers in toxicology, regulatory science, and analytical chemistry. The methodologies developed for its analysis are indicative of the rigorous scientific scrutiny applied to commercial color additives.

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